

# "CAS number and IUPAC name for 4-Ethyldecane-3,3-diol"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Ethyldecane-3,3-diol

Cat. No.: B15414540

[Get Quote](#)

## Technical Guide: 4-Ethyldecane-3,3-diol

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: The following technical guide for **4-Ethyldecane-3,3-diol** is a predictive document based on established chemical principles and data from structurally analogous compounds. Direct experimental data for this specific molecule is not readily available in the public domain, which suggests it is a novel or uncommon compound. The CAS number 261731-66-2 has been associated with this chemical structure, but detailed characterization is not published.

## Chemical Identity and Properties

Based on IUPAC nomenclature rules, the name "**4-Ethyldecane-3,3-diol**" correctly describes the structure. It features a ten-carbon (decane) backbone with two hydroxyl (-OH) groups on the third carbon and an ethyl (-CH<sub>2</sub>CH<sub>3</sub>) group on the fourth carbon.

Table 1: Predicted Physicochemical Properties of **4-Ethyldecane-3,3-diol**

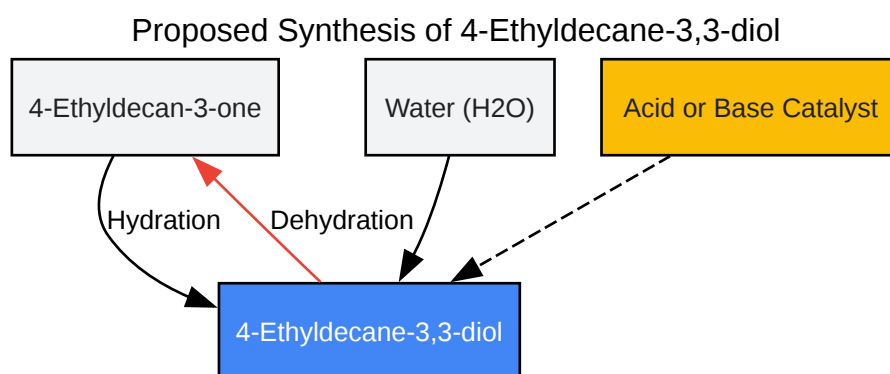
Property	Predicted Value	Notes
IUPAC Name	4-Ethyldecane-3,3-diol	Confirmed by nomenclature rules.
CAS Number	261731-66-2	Associated with the structure, but lacks detailed public data.
Molecular Formula	C <sub>12</sub> H <sub>26</sub> O <sub>2</sub>	Calculated from the chemical structure.
Molecular Weight	202.34 g/mol	Calculated from the molecular formula.
Appearance	Colorless to white solid or viscous liquid	Typical for long-chain aliphatic diols.
Boiling Point	> 200 °C (estimated)	Expected to be high due to hydrogen bonding and molecular weight.
Melting Point	< 100 °C (estimated)	Dependent on crystalline structure.
Solubility	Sparingly soluble in water; Soluble in organic solvents (e.g., ethanol, acetone)	The long alkyl chain reduces water solubility, while the hydroxyl groups provide some polarity.
Stability	Potentially unstable; may exist in equilibrium with the corresponding ketone and water.	Geminal diols are often not isolable and can readily dehydrate to form a ketone.

## Proposed Synthesis

The most direct synthetic route to a geminal diol such as **4-Ethyldecane-3,3-diol** is through the hydration of the corresponding ketone, 4-ethyldecane-3-one. This reaction is typically reversible and the equilibrium often favors the ketone. The reaction can be catalyzed by either acid or base.

## Experimental Protocol: Synthesis of 4-Ethyldecane-3,3-diol via Hydration of 4-Ethyldecan-3-one

- **Reaction Setup:** To a solution of 4-ethyldecane-3-one (1 equivalent) in a suitable solvent (e.g., tetrahydrofuran), add an excess of water.
- **Catalysis:**
  - **Acid Catalysis:** Add a catalytic amount of a strong acid (e.g., sulfuric acid or hydrochloric acid).
  - **Base Catalysis:** Add a catalytic amount of a strong base (e.g., sodium hydroxide).
- **Reaction Conditions:** Stir the mixture at room temperature. The reaction progress should be monitored by a suitable analytical technique such as NMR spectroscopy to observe the formation of the diol and the remaining ketone.
- **Work-up and Isolation:** Due to the likely instability of the geminal diol, isolation may be challenging. Removal of water will likely shift the equilibrium back to the ketone. If stable enough, the product could be extracted into an organic solvent, dried over an anhydrous salt (e.g.,  $\text{MgSO}_4$ ), and the solvent removed under reduced pressure at a low temperature.



[Click to download full resolution via product page](#)

**Fig. 1:** Proposed synthesis of 4-Ethyldecane-3,3-diol.

## Potential Signaling Pathways and Biological Activities

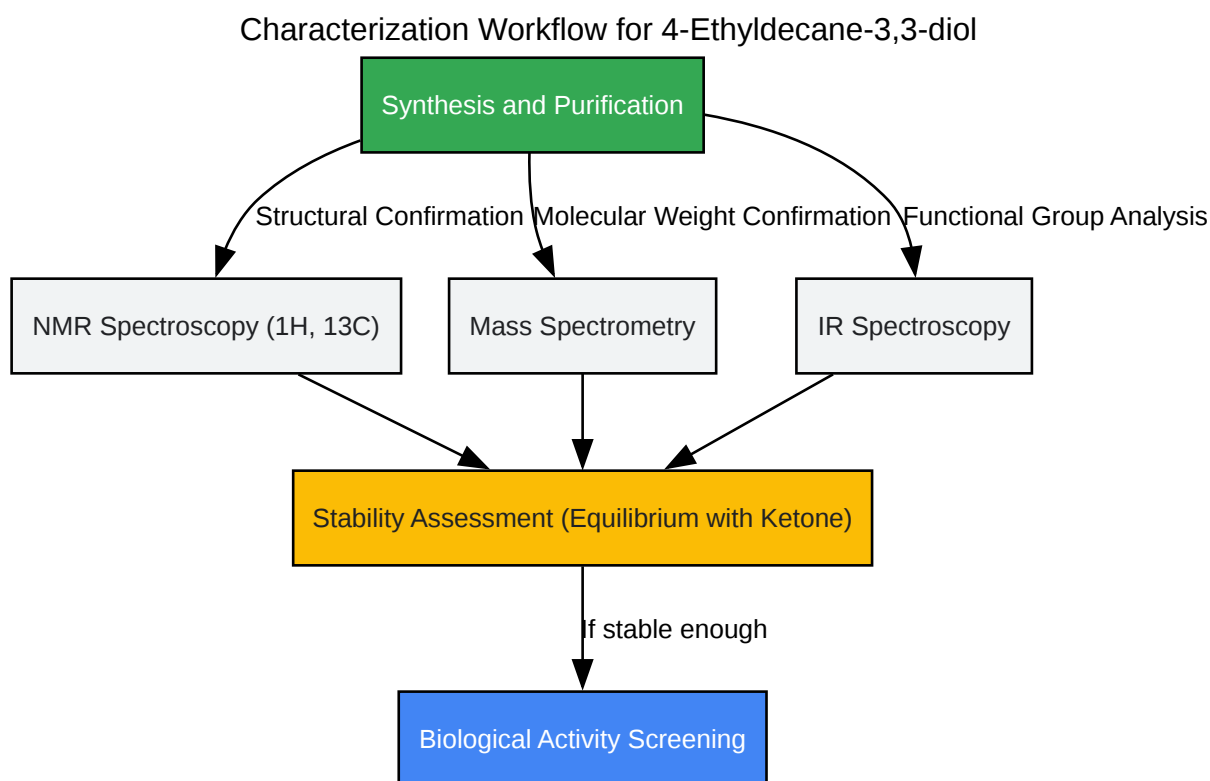
There is no specific information on the biological activity or signaling pathway involvement of **4-Ethyldecane-3,3-diol**. However, based on the general properties of long-chain aliphatic diols, some potential areas of interest for investigation in drug development could include:

- **Membrane Interactions:** The amphiphilic nature of the molecule, with a long hydrophobic tail and a polar diol head, suggests it could interact with cell membranes, potentially altering their fluidity or permeability.
- **Enzyme Inhibition:** Long-chain aliphatic molecules are known to sometimes act as inhibitors for enzymes with hydrophobic binding pockets.
- **Antimicrobial Activity:** Some long-chain alcohols and diols exhibit antimicrobial properties by disrupting bacterial cell membranes.

Further research would be required to determine if **4-Ethyldecane-3,3-diol** has any significant biological activity.

## Logical Workflow for Characterization

For a novel compound like **4-Ethyldecane-3,3-diol**, a systematic characterization workflow would be essential.



[Click to download full resolution via product page](#)

**Fig. 2:** Logical workflow for the characterization of **4-Ethyldecane-3,3-diol**.

## Conclusion

**4-Ethyldecane-3,3-diol** is a structurally defined but largely uncharacterized molecule. This guide provides a predictive overview of its properties and a plausible synthetic route based on fundamental organic chemistry principles. A key challenge in working with this compound is its potential instability as a geminal diol. For researchers and drug development professionals, the synthesis and characterization of this and similar long-chain diols could open avenues for exploring their potential interactions with biological membranes and enzymes. However, any investigation must begin with a thorough confirmation of its synthesis and stability.

- To cite this document: BenchChem. ["CAS number and IUPAC name for 4-Ethyldecane-3,3-diol"]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15414540#cas-number-and-iupac-name-for-4-ethyldecane-3-3-diol\]](https://www.benchchem.com/product/b15414540#cas-number-and-iupac-name-for-4-ethyldecane-3-3-diol)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)